

Application Notes and Protocols: Mitochondrial Biogenesis Assay for Gomisin G

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gomisin G

Cat. No.: B1339162

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

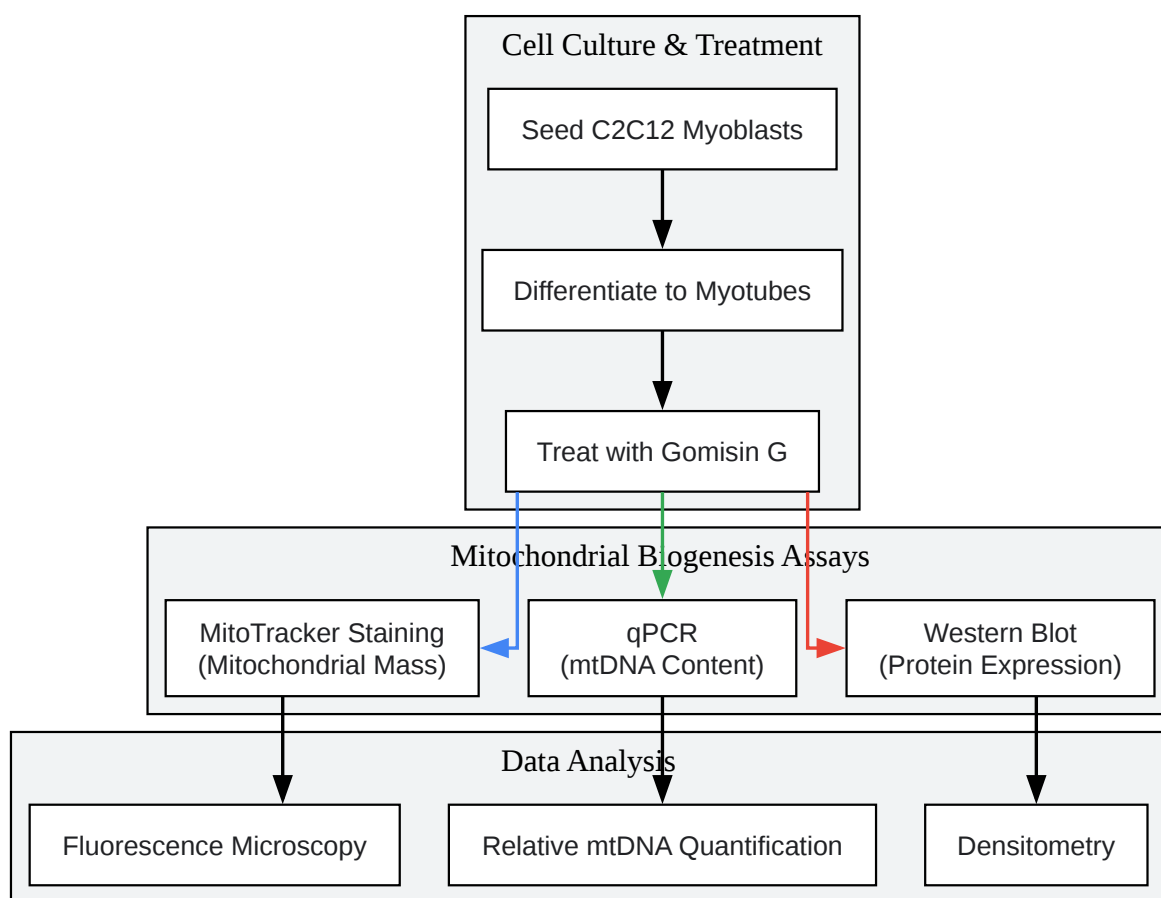
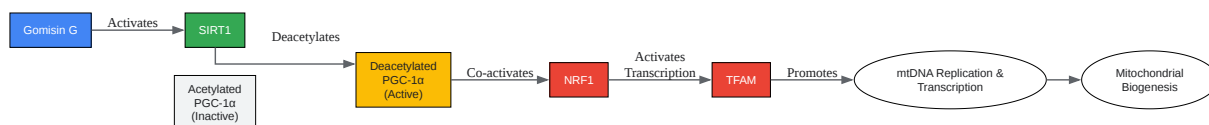
Introduction

Gomisin G, a lignan isolated from *Schisandra chinensis*, has demonstrated potential therapeutic effects, including improving muscle strength by enhancing mitochondrial biogenesis.^{[1][2]} Mitochondrial biogenesis is the process by which new mitochondria are formed in the cell, a critical process for cellular energy homeostasis and overall cell health. Dysregulation of mitochondrial biogenesis is implicated in a variety of diseases, making it a key target for therapeutic intervention. **Gomisin G** has been shown to stimulate mitochondrial biogenesis through the activation of the SIRT1/PGC-1 α signaling pathway, which in turn upregulates downstream targets such as Nuclear Respiratory Factor 1 (NRF1) and Mitochondrial Transcription Factor A (TFAM).^{[1][2]}

These application notes provide a comprehensive set of protocols to assess the effect of **Gomisin G** on mitochondrial biogenesis in a cell-based model. The assays described herein are designed to quantify changes in mitochondrial mass, mitochondrial DNA (mtDNA) content, and the expression of key regulatory proteins.

Key Signaling Pathway: Gomisin G and Mitochondrial Biogenesis

Gomisin G is understood to promote mitochondrial biogenesis by activating the SIRT1/PGC-1 α signaling cascade. This pathway is a central regulator of cellular energy metabolism.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Gomisin G improves muscle strength by enhancing mitochondrial biogenesis and function in disuse muscle atrophic mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Mitochondrial Biogenesis Assay for Gomisin G]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1339162#mitochondrial-biogenesis-assay-for-gomisin-g]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

